

NI-42 performance different cell lines

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Compound Focus: NI-42

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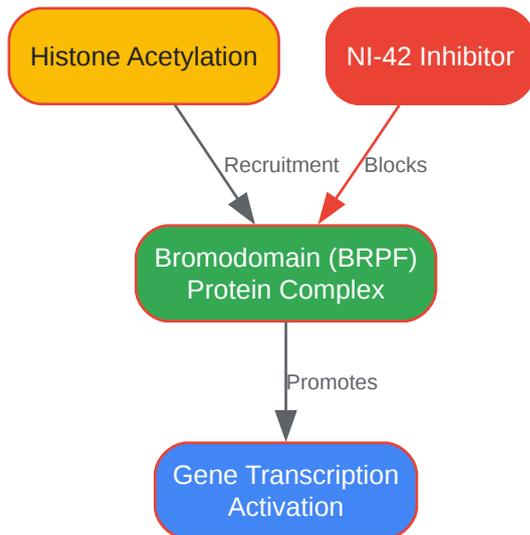
NI-42 Biochemical Characterization

The table below summarizes the known in vitro biochemical properties of **NI-42**, which acts as an inhibitor of Bromodomain-containing PHD Finger (BRPF) proteins [1].

Target	IC ₅₀ (nM)	Kd (nM)	Description
BRPF1	7.9	40	Structurally orthogonal, biased chemical probe; excellent selectivity over non-class IV BRD proteins [1].
BRPF2	48	210	
BRPF3	260	940	
BRD7	82	Not Reported	
BRD9	310	1130	
BRD4 (BD1)	4500	Not Reported	

NI-42 Role in Signaling Pathways

Based on its known targets, **NI-42** functions as an epigenetic reader domain inhibitor. The diagram below illustrates its role in the context of histone modification and gene transcription signaling.



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References

1. - NI | Epigenetic Reader Domain | TargetMol 42 [targetmol.com]

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